



Technical Support Center: Improving the Lightfastness of Disperse Red 65 on Polyester

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Compound of Interest		
Compound Name:	DISPERSE RED 65	
Cat. No.:	B076925	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with detailed troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the lightfastness of C.I. Disperse Red 65 on polyester substrates.

Frequently Asked Questions (FAQs)

Q1: What is C.I. **Disperse Red 65** and why is its lightfastness a concern?

A1: C.I. **Disperse Red 65** is a single azo disperse dye known for producing a dark red shade on hydrophobic fibers like polyester. Like many azo dyes, its molecular structure contains chromophoric systems that can be susceptible to degradation upon exposure to ultraviolet (UV) radiation and visible light. This degradation, known as photodegradation, leads to the breaking of chemical bonds within the dye molecule, causing the color to fade. This is a significant concern for applications where color stability and longevity are critical, such as in textiles for apparel, automotive interiors, and outdoor goods.

Q2: What is lightfastness and how is it measured?

A2: Lightfastness is a measure of a material's resistance to color change or fading when exposed to a light source. It is a critical quality parameter for textiles and other colored materials. The most common methods for testing lightfastness involve exposing the dyed fabric to an intense artificial light source, such as a Xenon arc lamp, which simulates the spectrum of natural daylight. The degree of fading is then assessed by comparing the exposed sample to a







set of standardized blue wool references (Blue Wool Scale), typically ranging from 1 (very poor) to 8 (excellent). This evaluation is often done according to international standards like ISO 105-B02 or AATCC Test Method 16.

Q3: What are the primary factors that influence the lightfastness of **Disperse Red 65** on polyester?

A3: Several factors can impact the lightfastness of **Disperse Red 65**:

- Dye Concentration (Shade Depth): Deeper shades generally exhibit better lightfastness because the higher concentration of dye molecules offers a degree of self-shielding. Pale shades are more vulnerable to fading.
- Dyeing Process: The dyeing temperature, pH, and duration can affect dye penetration and aggregation within the polyester fiber, which in turn influences fastness. High-temperature dyeing (around 130°C) is crucial for proper diffusion of disperse dyes into the compact polyester structure.
- After-treatments: Proper reduction clearing after dyeing is essential to remove unfixed dye
 particles from the fiber surface. Residual surface dye has poor fastness properties. The type
 of softeners or other finishing agents used can also affect lightfastness.
- Presence of UV Absorbers: The addition of UV absorbers can significantly improve lightfastness by absorbing harmful UV radiation before it reaches the dye molecules.
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